

Application Notes and Protocols for the Determination of Disinfectants Using Potassium Indigotrisulfonate

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Compound of Interest

Compound Name: Potassium indigotrisulfonate

Cat. No.: B1211095

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These application notes provide a comprehensive overview of the use of **potassium indigotrisulfonate** for the quantitative determination of disinfectants, with a primary focus on ozone. The reaction of **potassium indigotrisulfonate** with other disinfectants, such as chlorine, is addressed in the context of interference and mitigation.

Application Note 1: Determination of Aqueous Ozone

Principle

The determination of ozone in aqueous solutions using **potassium indigotrisulfonate** is a widely accepted and standardized colorimetric method, often referred to as the "Indigo Method".^{[1][2]} In an acidic solution ($\text{pH} < 4$), ozone rapidly and stoichiometrically reacts with the blue **potassium indigotrisulfonate** dye.^{[3][4]} This reaction leads to the oxidative cleavage of the central carbon-carbon double bond of the indigo dye, resulting in the formation of colorless products.^{[5][6]} The decrease in the absorbance of the solution at 600 nm is directly proportional to the initial concentration of ozone.^{[5][7][8]}

The high selectivity and the instantaneous nature of the reaction make this method robust for various water matrices, including drinking water, wastewater, and bottled water.^{[3][4][9]}

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the determination of ozone using the indigo method.

Parameter	Value	Notes
Wavelength of Maximum Absorbance (λ_{max})	600 nm	The absorbance of the blue indigo dye is measured at this wavelength. [7] [10]
Molar Absorptivity (ϵ)	$\sim 20,000 \text{ M}^{-1} \text{ cm}^{-1}$	This value can vary slightly depending on the purity of the reagent. [1] [4]
Stoichiometry (Ozone:Indigo)	1:1	One mole of ozone reacts with one mole of potassium indigotrisulfonate.
Detection Limit	2 $\mu\text{g/L}$	For high-quality spectrophotometers and long path length cells. [3] [11]
Practical Quantitation Limit	10 - 20 $\mu\text{g/L}$	A realistic lower limit for routine measurements. [11]
Linear Range	Varies with reagent concentration	Typically up to 0.5 mg/L or higher with appropriate reagent concentration and path length. [11]
Relative Error	< 5%	Can be reduced to 1% in laboratory settings with careful technique. [3]

Interferences

The Indigo Method is relatively selective for ozone.[\[9\]](#) However, other strong oxidizing agents can interfere.

- Chlorine: This is a common interferent that can also bleach the indigo dye, although at a slower rate than ozone.[1][4] The interference from chlorine (up to 10 ppm) can be effectively masked by adding malonic acid to the reagent formulation.[1][2][4][9]
- Manganese (Oxidized Forms): Oxidized forms of manganese, such as permanganate, can cause a positive interference.[9] If the presence of oxidized manganese is suspected, a blank can be prepared by adding glycine to a separate sample aliquot to selectively destroy the ozone before adding the indigo reagent. The absorbance difference between the sample and the glycine-treated blank gives the true ozone concentration.[1][4]
- Bromine and Iodine: These halogens will interfere positively.[9]
- Peroxides: Hydrogen peroxide and organic peroxides decolorize the indigo reagent very slowly and generally do not interfere if the measurement is performed promptly after reagent addition.[3]

Experimental Protocol: Determination of Aqueous Ozone (Adapted from APHA Standard Method 4500-O3 B)

Reagents

- Indigo Stock Solution: In a 1 L volumetric flask, dissolve 0.25 g of **potassium indigotrisulfonate** (CAS 67627-18-3) in approximately 500 mL of deionized water. Add 1 mL of concentrated phosphoric acid and 10 g of sodium dihydrogen phosphate. Dilute to the mark with deionized water. This solution is stable for several months when stored in the dark. [5]
- Indigo Reagent: In a 1 L volumetric flask, add 100 mL of the indigo stock solution, 10 g of sodium dihydrogen phosphate, and 7 mL of concentrated phosphoric acid. Dilute to the mark with deionized water. This reagent should be prepared fresh weekly or when its absorbance at 600 nm decreases to less than 80% of its initial value.[11]
- Malonic Acid Reagent (for chlorine interference): Dissolve 5 g of malonic acid in 100 mL of deionized water. The indigo reagent can be formulated with malonic acid to prevent interference from up to 10 ppm of chlorine.[9][11]

Instrumentation

- Spectrophotometer or a filter photometer capable of measuring absorbance at 600 nm, with a light path of 1 cm or longer.
- Volumetric flasks, pipettes, and other standard laboratory glassware.

Procedure

- **Sample Collection:** Due to the instability of ozone, samples must be analyzed immediately and handled with minimal agitation to prevent off-gassing.[\[3\]](#)[\[9\]](#)[\[10\]](#)
- **Blank Preparation:** To a 100 mL volumetric flask, add 10.0 mL of the Indigo Reagent. Dilute to the mark with deionized water.
- **Sample Preparation:** To a second 100 mL volumetric flask, add 10.0 mL of the Indigo Reagent.
- **Measurement:** Carefully fill the second volumetric flask to the mark with the water sample. Mix rapidly by inversion.
- Within 4 hours, measure the absorbance of both the blank and the sample at 600 nm. Use the deionized water to zero the spectrophotometer.
- The absorbance of the blank should be between 0.15 and 0.20 for a 1 cm path length.

Calculation

The concentration of ozone is calculated using the following formula:

$$\text{Ozone (mg/L)} = (\Delta A) / (f \times b \times V)$$

Where:

- ΔA = Difference in absorbance between the blank and the sample.
- $f = 0.42$ (a factor representing the sensitivity of the indigo reagent).
- b = Path length of the spectrophotometer cell in cm.

- V = Volume of the sample in mL.

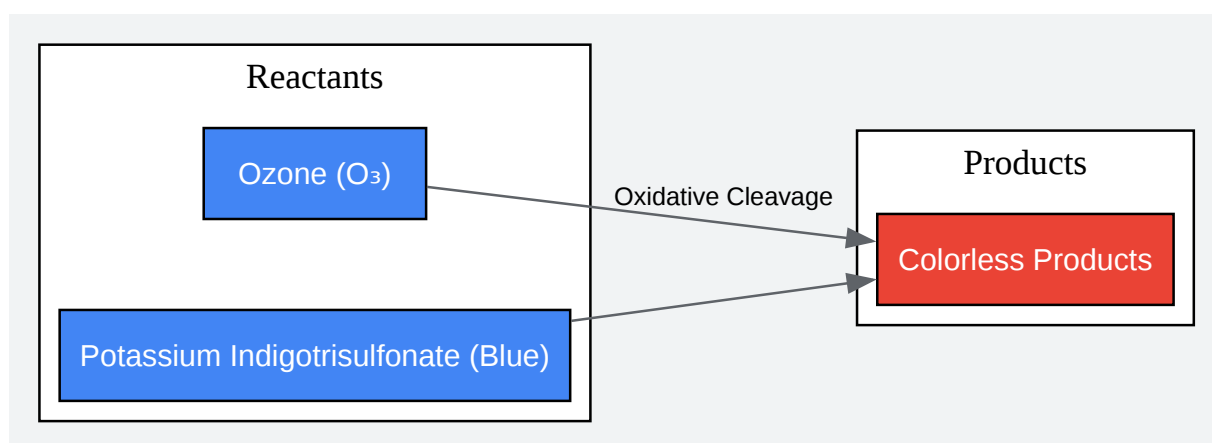
Application Note 2: Interaction with Other Disinfectants

Potassium indigotrisulfonate is not recommended for the direct quantitative determination of disinfectants such as chlorine, hypochlorite, or chlorine dioxide due to a lack of established, validated methods. Its reaction with these oxidants is primarily considered an interference in the context of ozone measurement.

- Chlorine and Hypochlorite: These species react with and decolorize **potassium indigotrisulfonate**, which would lead to a false positive result for ozone. As mentioned, this interference can be effectively masked with malonic acid in the reagent formulation for the ozone test.^{[1][9]}
- Chlorine Dioxide: While a strong oxidant, specific and validated protocols for its determination using **potassium indigotrisulfonate** are not readily available in the scientific literature.

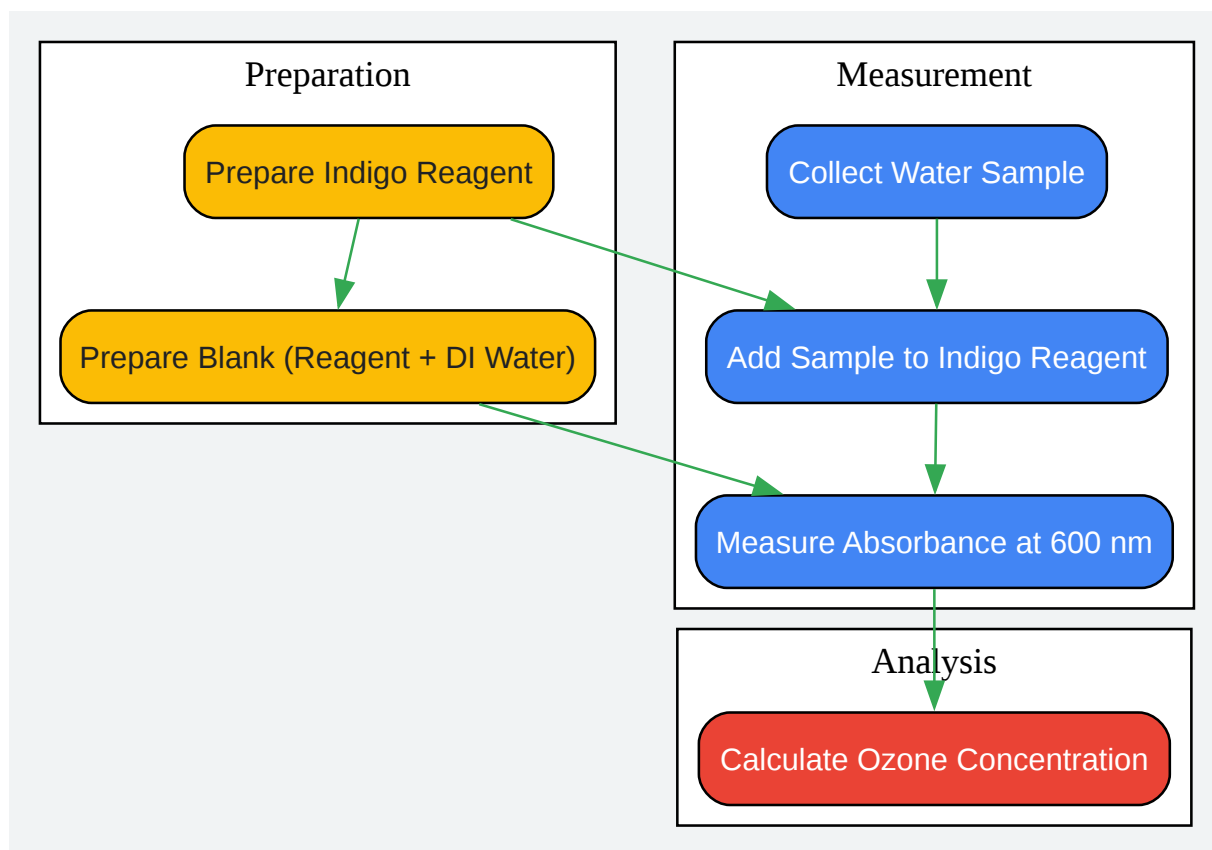
For the determination of free and total chlorine, methods based on DPD (N,N-diethyl-p-phenylenediamine) are the industry standard. For chlorine dioxide, amperometric titration or DPD-based methods with specific masking agents are commonly employed.

Visualizations



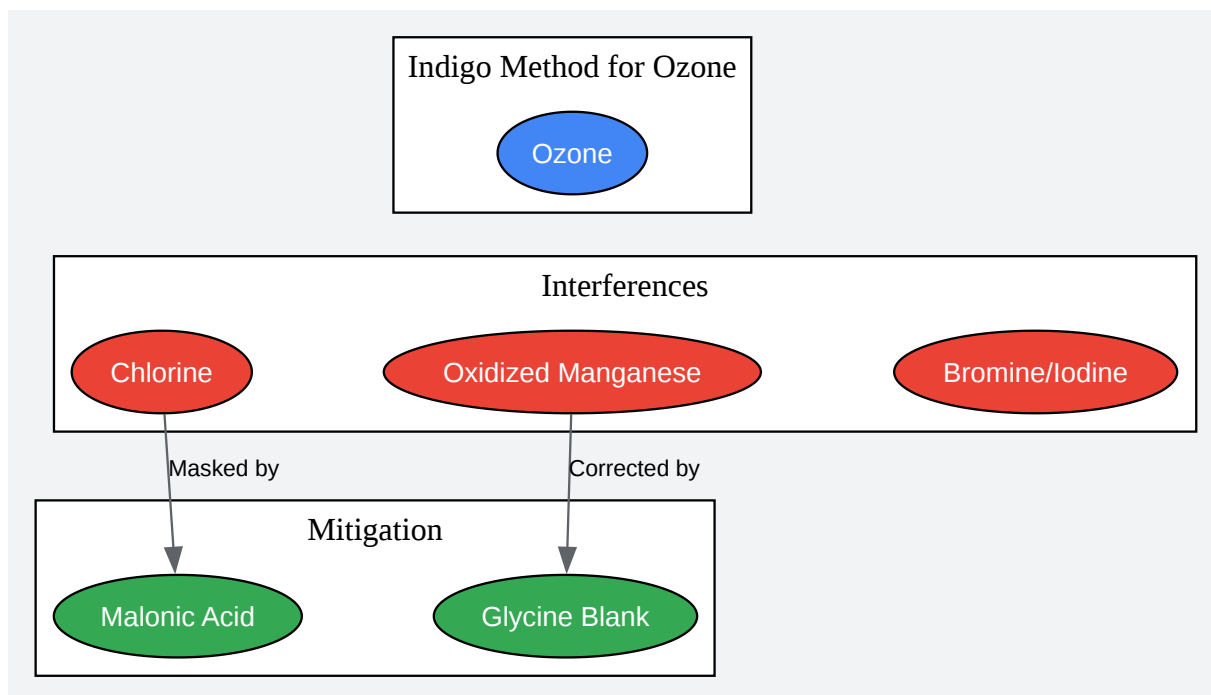
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Caption: Reaction of Ozone with **Potassium Indigotrisulfonate**.



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Caption: Workflow for Ozone Determination via the Indigo Method.



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Caption: Interferences and Mitigation in the Indigo Method.

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